

In Vitro Characterization of the HL-60 Cell Line: A Technical Guide

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Compound of Interest

Compound Name: HL-8

Cat. No.: B11931921

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Disclaimer: Initial searches for a cell line designated "**HL-8**" did not yield a distinct, well-characterized cell line. The information presented in this guide pertains to the HL-60 cell line, a human promyelocytic leukemia line, which is a plausible subject of interest given the query. This guide is intended for researchers, scientists, and drug development professionals.

The HL-60 cell line, established from a 36-year-old woman with acute promyelocytic leukemia, is a cornerstone of in vitro hematological and cancer research. These non-adherent, spherical cells grow in suspension and are invaluable for studying cellular differentiation, apoptosis, and the efficacy of novel therapeutic agents.

Core Cellular and Molecular Characteristics

The HL-60 cell line is characterized by its myeloblastic morphology and its capacity to differentiate into various myeloid lineages upon induction by specific chemical agents. This makes it an excellent model system for studying hematopoiesis and leukemogenesis.

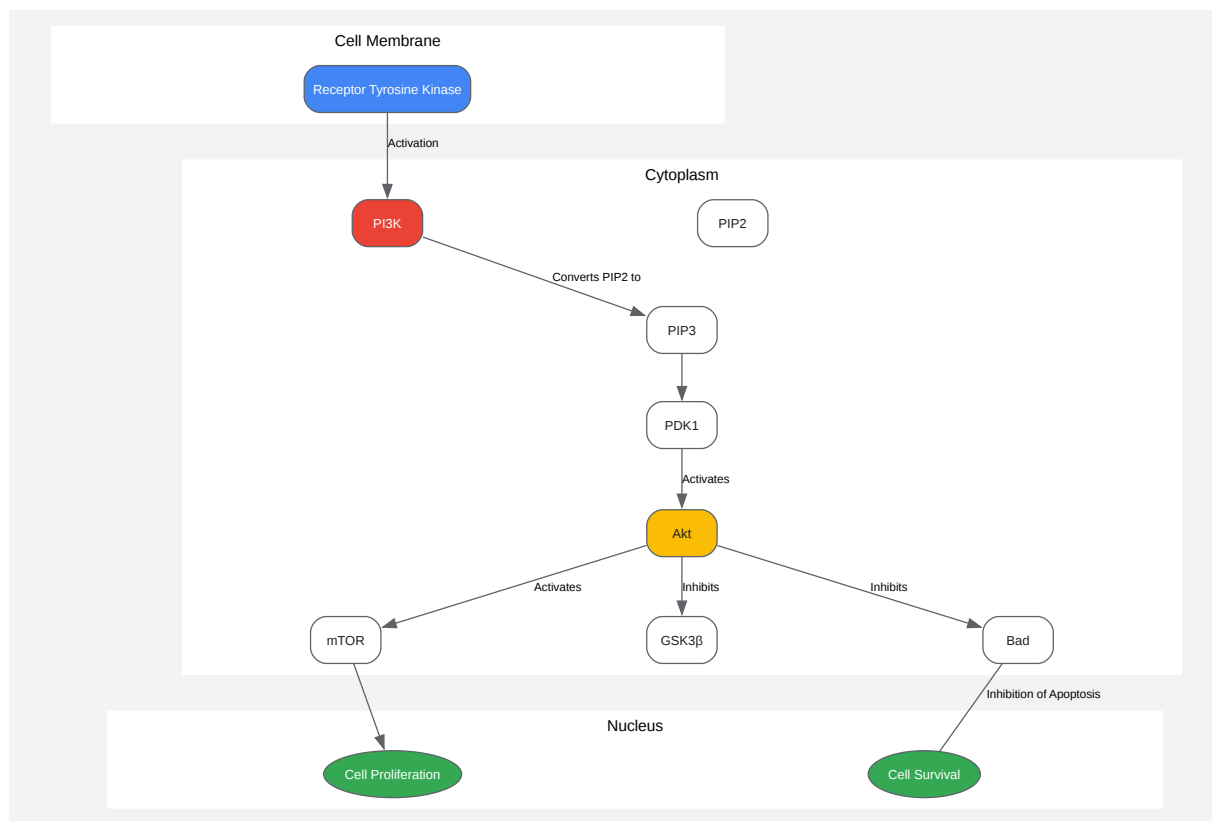
Parameter	Value	Reference
Cell Type	Promyelocytic Leukemia	[1]
Origin	Human, Female	[1]
Morphology	Spherical, Non-adherent	[2]
Ploidy	Aneuploid	
Doubling Time	Approximately 24-36 hours	
Key Genetic Features	Amplification of the MYC oncogene	

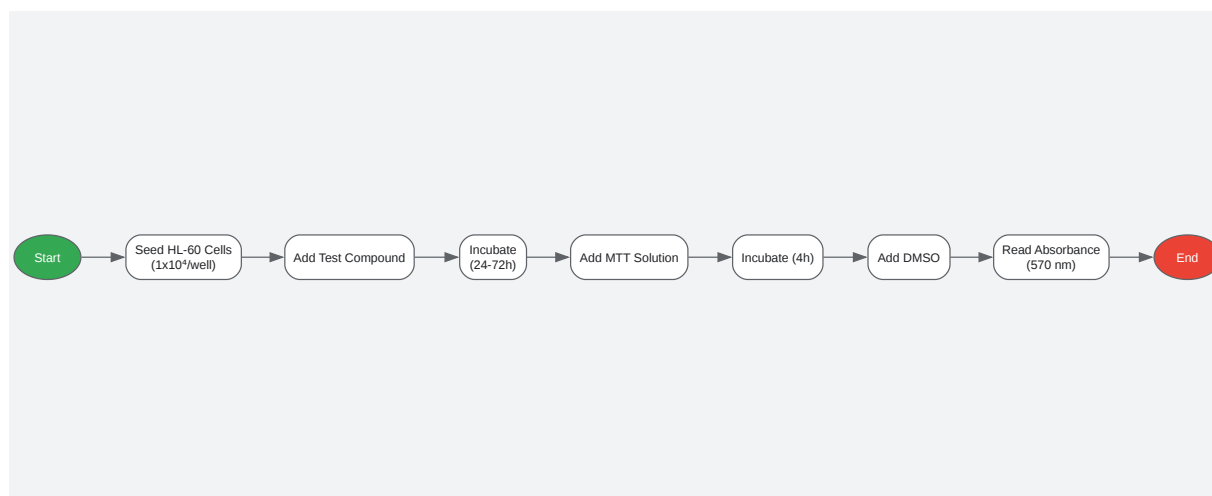
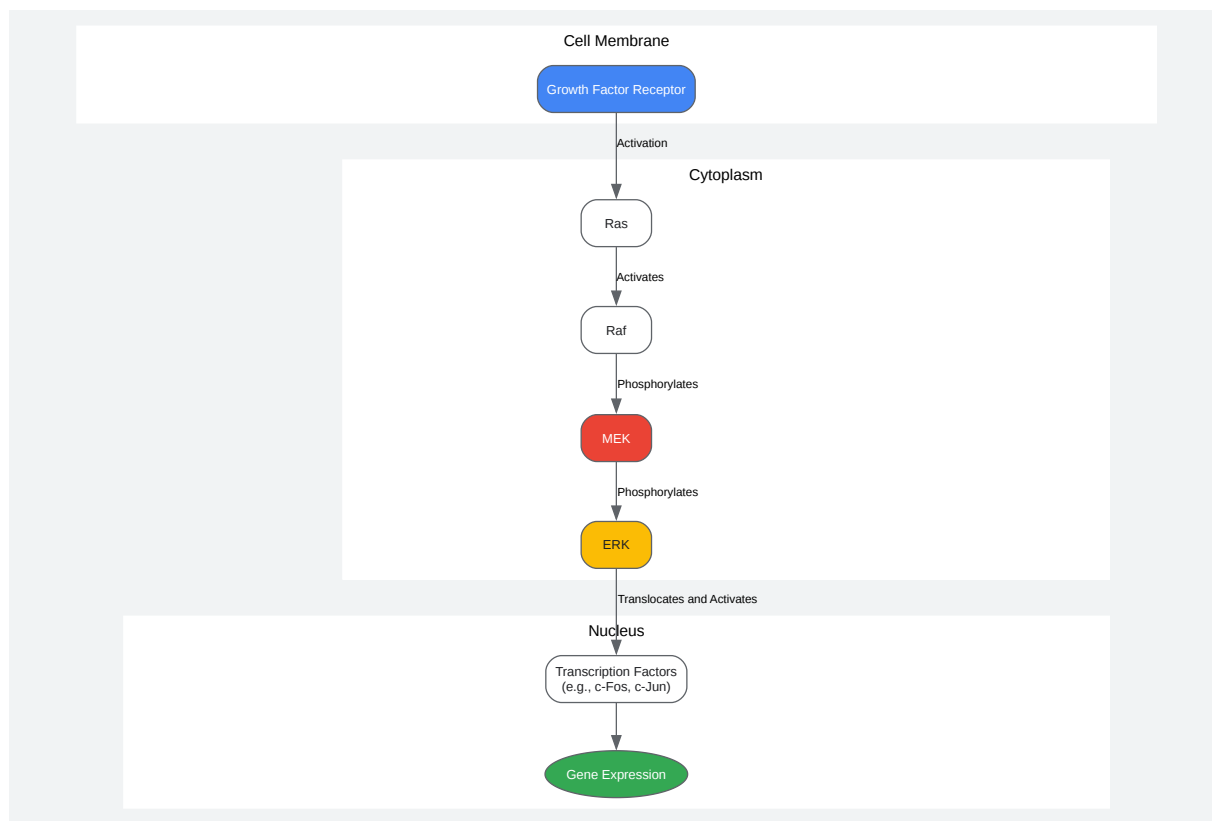
Key Signaling Pathways in HL-60 Cells

Several critical signaling pathways are constitutively active or can be readily stimulated in HL-60 cells, making them a robust model for studying cancer cell signaling and for screening targeted therapies.

PI3K/Akt Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt pathway is central to regulating cell survival, proliferation, and metabolism in HL-60 cells. Its constitutive activation is a hallmark of many cancers, including leukemia.





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References

- 1. History and Classification of Human Leukemia Cell Lines - AcceGen [accegen.com]
- 2. mdpi.com [mdpi.com]
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